

Acrylic Anhydride: A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: Acrylic anhydride

Cat. No.: B7721705

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For immediate release: This technical guide provides an in-depth analysis of the physicochemical properties of **acrylic anhydride**, including its molecular weight and density. It is intended for researchers, scientists, and professionals in drug development who utilize **acrylic anhydride** in their work. This document outlines detailed experimental protocols for the determination of these key parameters and presents a relevant biological signaling pathway where acrylate derivatives show potential therapeutic effects.

Core Physicochemical Properties of Acrylic Anhydride

Acrylic anhydride is a reactive chemical intermediate widely used in the synthesis of specialty acrylate monomers and polymers. A clear understanding of its fundamental properties is crucial for its proper handling, application, and for the accurate interpretation of experimental results.

Quantitative Data Summary

The molecular weight and density of **acrylic anhydride** are summarized in the table below. The data has been compiled from various chemical data sources.

| Property | Value | Source Citation(s) |
|-------------------------|-------------------------|--------------------|
| Molecular Weight | 126.11 g/mol | [1][2][3][4] |
| Density | 1.094 g/cm ³ | [3][5] |
| 1.065 g/cm ³ | [6] | |

Note: Variations in reported density values may arise from differences in measurement conditions such as temperature and pressure.

Experimental Protocols

Accurate determination of molecular weight and density is fundamental in chemical research. The following sections detail standard methodologies for these measurements.

Determination of Molecular Weight

For a small molecule like **acrylic anhydride**, mass spectrometry is a primary and highly accurate method for determining its molecular weight.

Protocol: Molecular Weight Determination by Mass Spectrometry

- **Sample Preparation:** A dilute solution of **acrylic anhydride** is prepared in a suitable volatile solvent, such as acetonitrile or methanol.
- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, is used for the analysis.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for small molecules include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The ionized molecules are then separated based on their mass-to-charge ratio (m/z) in the mass analyzer.
- **Data Acquisition and Analysis:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The molecular weight is determined from the peak

corresponding to the molecular ion. High-resolution instruments provide a highly accurate mass measurement, which can be used to confirm the elemental composition.^[5]

Determination of Density

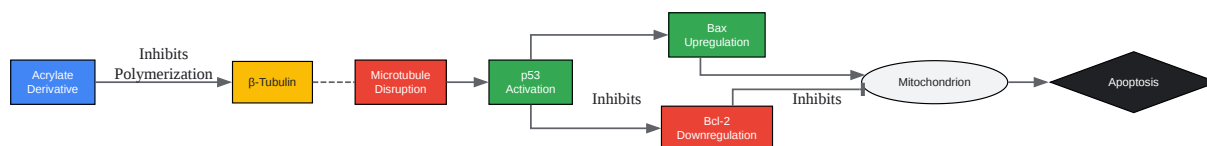
The density of a liquid can be determined using several methods. A common and straightforward approach involves the use of a pycnometer or, more simply, a graduated cylinder and a balance.

Protocol: Density Determination using a Graduated Cylinder and Balance

- **Mass of Empty Cylinder:** The mass of a clean, dry graduated cylinder is measured using an analytical balance.
- **Volume Measurement:** A specific volume of **acrylic anhydride** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass of Cylinder with Liquid:** The combined mass of the graduated cylinder and the **acrylic anhydride** is measured.
- **Calculation:**
 - The mass of the **acrylic anhydride** is calculated by subtracting the mass of the empty cylinder from the combined mass.
 - The density is then calculated by dividing the mass of the **acrylic anhydride** by the measured volume.^{[1][6][2]}
- **Temperature Control:** It is crucial to perform the measurement at a constant, recorded temperature, as density is temperature-dependent. For higher accuracy, this procedure should be repeated multiple times and the average value reported.

Biological Significance and Signaling Pathway

Acrylate derivatives are being actively investigated in drug development for their potential as anticancer agents. Some of these compounds have been shown to inhibit tubulin polymerization and induce apoptosis in cancer cells. The following diagram illustrates a simplified signaling pathway affected by certain acrylate derivatives, leading to apoptosis.



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Caption: Acrylate derivative-induced apoptotic pathway.

This pathway highlights how certain acrylate compounds can inhibit the polymerization of β -tubulin, leading to microtubule disruption.^{[7][8][9]} This disruption can, in turn, activate the tumor suppressor protein p53. Activated p53 upregulates the pro-apoptotic protein Bax and downregulates the anti-apoptotic protein Bcl-2.^[9] The resulting imbalance in these proteins at the mitochondrial membrane leads to the release of pro-apoptotic factors, ultimately triggering programmed cell death, or apoptosis. This mechanism of action is a key area of interest for the development of novel cancer therapies.

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